

Technical Guide: Synthesis and Applications of Isopropyl 3-bromo-2-oxopropanoate

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Compound of Interest

Compound Name: *Isopropyl 3-bromo-2-oxopropanoate*

CAS No.: 56417-63-1

Cat. No.: B1287688

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Molecular Weight: 209.04 g/mol

Introduction & Strategic Significance

Isopropyl 3-bromo-2-oxopropanoate (also known as isopropyl 3-bromopyruvate) is a highly reactive

-haloketone ester. Structurally, it combines the electrophilic versatility of the pyruvate backbone with a good leaving group (bromide) at the C3 position.

Core Applications:

- **Heterocycle Synthesis:** It is a premier "C3" building block for the Hantzsch Thiazole Synthesis, reacting with thioamides to form 2,4-disubstituted thiazoles.
- **Medicinal Chemistry:** As an ester of 3-bromopyruvate (a potent hexokinase II inhibitor), it serves as a lipophilic prodrug candidate in oncology research, targeting the Warburg effect in glycolytic tumors.

- Peptide Modification: Used for cysteine alkylation in proteomic profiling.

Safety & Handling (Critical)

Hazard Classification: Corrosive (Category 1B), Lachrymator.

Hazard	Description	Mitigation
Lachrymator	Potent tear gas effect. Vapors cause severe eye/respiratory irritation.	MUST be handled in a functioning fume hood. Wear goggles and face shield.
Vesicant	Skin contact causes burns and blistering.	Double nitrile gloves; immediate wash with polyethylene glycol (PEG-400) or copious water if exposed.
Thermal Instability	-haloketones can decompose exothermically above 100°C.	Store at -20°C. Do not distill at atmospheric pressure; use high vacuum only.

Experimental Protocols

Protocol A: Synthesis via Direct Bromination

Rationale: This is the preferred industrial and scalable laboratory method. It utilizes the enolization of isopropyl pyruvate to direct electrophilic bromination to the C3 position.

Precursor: Isopropyl Pyruvate (CAS 923-11-5).

Reagents

- Isopropyl Pyruvate (1.0 equiv)
- Bromine () (1.0 equiv)
- Solvent: Dichloromethane (DCM) or Chloroform ()

- Catalyst: Acetic acid (trace) or HBr (trace) to initiate enolization.

Step-by-Step Methodology

- Setup: Equip a 3-neck round-bottom flask with a pressure-equalizing addition funnel, a nitrogen inlet, and a cryogenic thermometer. Connect the exhaust to a caustic scrubber (trap) to neutralize HBr gas.
- Charging: Add Isopropyl Pyruvate (10.0 g, 76.8 mmol) and DCM (50 mL) to the flask. Cool the solution to 0°C – 5°C using an ice/water bath.
- Initiation: Add 2-3 drops of 33% HBr in acetic acid to catalyze enol formation.
- Bromination:
 - Load Bromine (12.2 g, 3.9 mL, 76.8 mmol) into the addition funnel.
 - Critical Step: Add dropwise over 60 minutes.
 - Observation: The red color of bromine should disappear upon contact or within seconds, indicating rapid consumption. If color persists, stop addition and allow temperature to rise slightly (max 10°C) to re-initiate.
 - Maintain internal temperature to prevent over-bromination (dibromide formation).
- Post-Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT) for 1 hour. Nitrogen sparging can be used to remove dissolved HBr.
- Workup:
 - Wash the organic layer with ice-cold water ().
 - Wash with saturated

(carefully, gas evolution!) to remove residual acid.

- Dry over anhydrous

, filter, and concentrate under reduced pressure (rotary evaporator, bath).

- Purification: The crude oil is often sufficiently pure (>90%) for immediate use. If necessary, purify via vacuum distillation (bp ~85-90°C at 2 mmHg). Caution: Do not overheat.

Protocol B: Synthesis via Fischer Esterification

Rationale: Useful when 3-bromopyruvic acid is the available starting material.^[1] Precursor: 3-Bromo-2-oxopropanoic acid (3-Bromopyruvate).^[1]

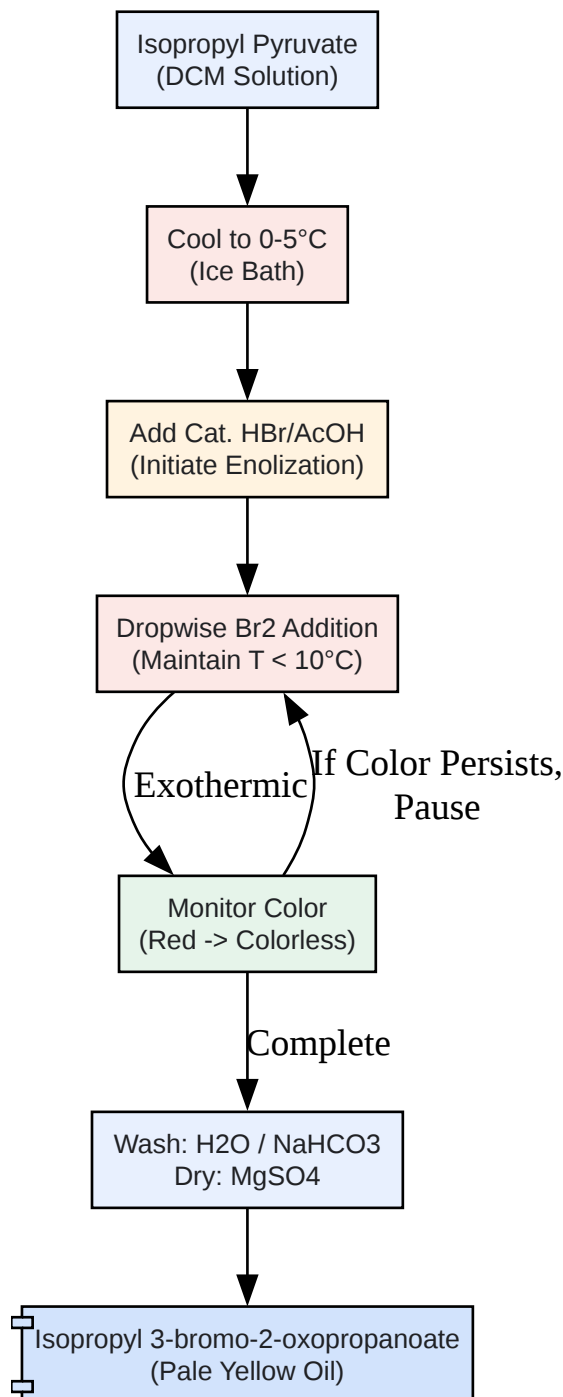
Step-by-Step Methodology

- Dissolution: Dissolve 3-bromopyruvic acid (5.0 g) in Isopropanol (50 mL).
- Catalysis: Add concentrated (0.5 mL) or p-Toluenesulfonic acid (pTSA, 100 mg).
- Reflux: Heat to reflux (82°C) for 4-6 hours. Use a Dean-Stark trap if using a co-solvent (e.g., Benzene/Toluene) to remove water, though direct reflux in excess IPA is often sufficient.
- Workup:
 - Concentrate IPA to ~10 mL.
 - Dilute with Ethyl Acetate (50 mL).
 - Wash with water and .
 - Dry and concentrate.^[2]

Visualization of Workflows

Diagram 1: Synthesis Workflow (Bromination)

This diagram illustrates the critical control points in the direct bromination protocol.

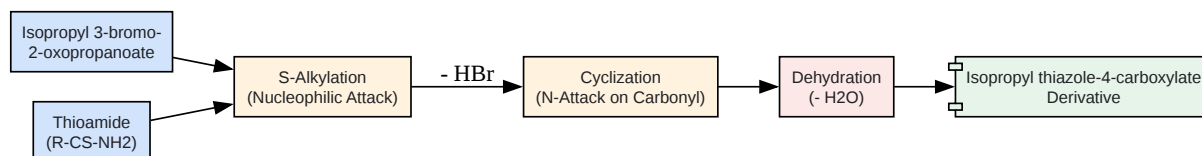


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Caption: Step-by-step logic for the controlled bromination of isopropyl pyruvate.

Diagram 2: Hantzsch Thiazole Synthesis Mechanism

This pathway demonstrates the primary application of the molecule in heterocycle formation.



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Caption: Mechanistic pathway for reacting the title compound with thioamides to form thiazoles.

Analytical Characterization

Confirm identity using Nuclear Magnetic Resonance (NMR).

Nucleus	Signal (ppm)	Multiplicity	Integration	Assignment
1H NMR	1.35	Doublet ()	6H	Isopropyl groups
1H NMR	4.38	Singlet	2H	(-protons)
1H NMR	5.15	Septet	1H	Isopropyl (methine)
13C NMR	~21.5	-	-	Isopropyl
13C NMR	~33.0	-	-	
13C NMR	~71.0	-	-	Isopropyl
13C NMR	~159.0	-	-	Ester
13C NMR	~185.0	-	-	Ketone

Note: Shifts are approximate (in

) and may vary slightly based on concentration.

Troubleshooting & Optimization

Problem	Probable Cause	Solution
Low Yield / Tar Formation	Reaction temperature too high.	Ensure strict cooling () during addition.
Product Color (Dark Red)	Residual Bromine.	Wash with 10% Sodium Thiosulfate () to quench .
Polymerization	Storage at RT; Acid traces.	Store at -20°C; Add trace stabilizer (e.g., 50 ppm BHT) if not using immediately.
Incomplete Reaction	Poor enolization.	Add 1-2 drops of HBr/AcOH catalyst at the start.

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